

Personal protective equipment for handling 2-Amino-4-tert-butylphenol

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Compound of Interest

Compound Name: 2-Amino-4-tert-butylphenol

Cat. No.: B071990

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Essential Safety and Handling Guide for 2-Amino-4-tert-butylphenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Amino-4-tert-butylphenol** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Hazard Identification and Classification

2-Amino-4-tert-butylphenol is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled.^{[1][2]} It causes skin and serious eye irritation and may cause respiratory irritation.^{[1][2]}

GHS Hazard Statements:

- H302: Harmful if swallowed^{[1][2]}
- H312: Harmful in contact with skin^{[1][2]}
- H315: Causes skin irritation^{[1][2]}
- H319: Causes serious eye irritation^{[1][2]}

- H332: Harmful if inhaled[1][2]
- H335: May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Amino-4-tert-butylphenol** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1]
Skin Protection	Gloves	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Must be inspected before use. [1]
Protective Clothing	Fire/flammable resistant and impervious clothing. A lab coat should be worn.	
Respiratory Protection	Respirator	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced. A dust mask (type N95, US) is recommended.

Safe Handling and Storage

Precautions for Safe Handling:

- Handle in a well-ventilated place, preferably within a chemical fume hood.[1]
- Avoid contact with skin and eyes.[1]

- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Conditions for Safe Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from foodstuffs and incompatible materials.[\[1\]](#)
- Store in a locked-up area.[\[1\]](#)

Emergency First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1]
Skin Contact	Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult a doctor immediately. [1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek immediate medical help. [1]

Accidental Release and Disposal Plan

Accidental Release Measures:

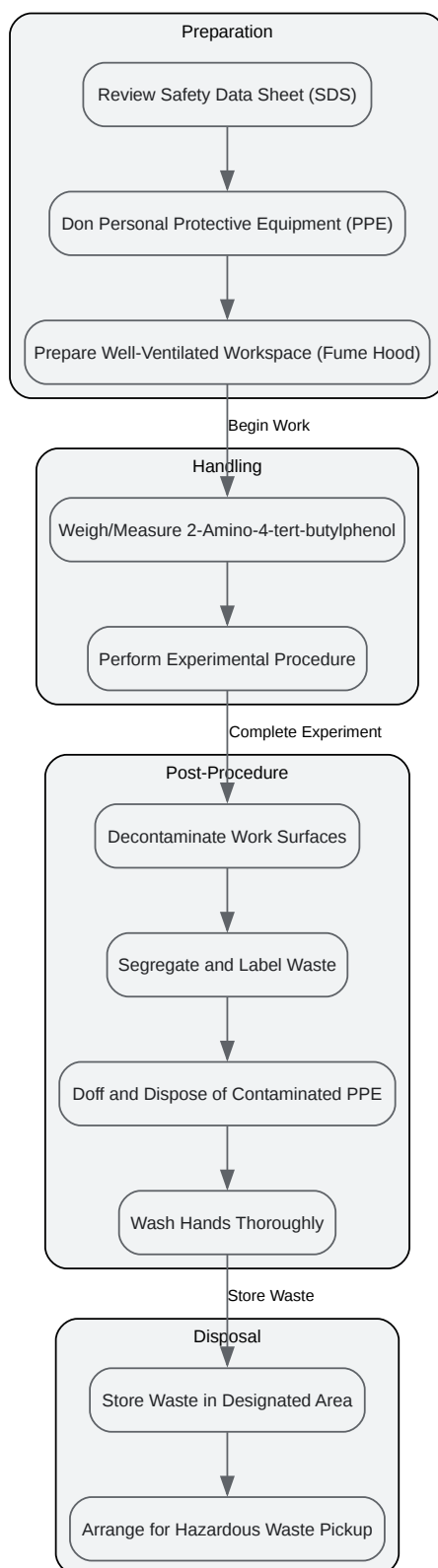
- Evacuate Personnel: Keep people away from and upwind of the spill/leak.[\[1\]](#)
- Ensure Ventilation: Ensure adequate ventilation in the area.[\[1\]](#)
- Personal Precautions: Avoid dust formation and contact with the substance. Wear appropriate PPE, including chemical-impermeable gloves.[\[1\]](#)
- Containment and Clean-up: Collect the spilled material using spark-proof tools and explosion-proof equipment. Place it in a suitable, closed container for disposal.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[1\]](#)

Disposal Plan:

- Dispose of contents and containers in accordance with local, regional, national, and international regulations.[\[1\]](#)
- The material should be sent to an appropriate treatment and disposal facility.[\[1\]](#)
- Do not dispose of with regular trash or pour down the drain.

Operational Workflow

The following diagram illustrates the standard operating procedure for handling **2-Amino-4-tert-butylphenol**.



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Caption: Workflow for Safe Handling of **2-Amino-4-tert-butylphenol**.

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